

# Application of Endothall-Sodium in Aquatic Weed Control Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: Endothal-sodium

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## Introduction

Endothall-sodium is a widely utilized contact herbicide for the management of submersed aquatic vegetation.[1] Its efficacy is dependent on the concentration of the active ingredient and the duration of contact with the target plant species. Two primary formulations of endothall are available for aquatic weed control: the dipotassium salt and the mono(N,N-dimethylalkylamine) salt.[1] The dipotassium salt formulation is generally characterized by lower toxicity to fish and other aquatic organisms, making it a preferred choice in many environmental settings.[1] In contrast, the monoamine salt formulation exhibits higher toxicity to fish but can be more effective against certain filamentous algae.[1] The mode of action for endothall is not fully elucidated but is known to involve the inhibition of protein and lipid synthesis, ultimately leading to the disruption of cellular integrity.[2]

This document provides detailed application notes and experimental protocols for the use of Endothall-sodium in aquatic weed control research, designed to assist researchers in designing and executing robust and reproducible studies.

## Data Presentation: Efficacy of Endothall Formulations

The following tables summarize quantitative data on the efficacy of dipotassium and mono(N,N-dimethylalkylamine) salts of endothall against various aquatic weed species. Efficacy is presented as a function of herbicide concentration and exposure time.

Table 1: Efficacy of Dipotassium Endothall Salt on Eurasian Watermilfoil (*Myriophyllum spicatum*)

Concentration (mg/L a.i.)	Exposure Time (hours)	Biomass Reduction (%)	Reference
0.5	24	No significant reduction	Netherland & Getsinger, 1991
1.0	24	~40%	Netherland & Getsinger, 1991
2.0	12	~60%	Netherland & Getsinger, 1991
2.0	24	>85%	Netherland & Getsinger, 1991
3.0	12	>85%	Netherland & Getsinger, 1991
5.0	6	>85%	Netherland & Getsinger, 1991

Table 2: Efficacy of Dipotassium Endothall Salt on Hydrilla (*Hydrilla verticillata*)

Concentration (mg/L a.i.)	Exposure Time (hours)	Biomass Reduction (%)	Reference
1.0	72	No significant reduction	Netherland & Getsinger, 1991
2.0	48	>85%	Netherland & Getsinger, 1991
3.0	24	>85%	Netherland & Getsinger, 1991
5.0	12	>85%	Netherland & Getsinger, 1991

Table 3: Efficacy of Mono(N,N-dimethylalkylamine) Salt of Endothall on Various Aquatic Weeds in Static Irrigation Channels (Winter Application)

Target Species	Concentration (mg ae L <sup>-1</sup> )	Exposure Time (days)	Biomass Reduction (%) (19 weeks after treatment)	Reference
Vallisneria australis	2.4	21	95	Clements et al., 2018
Myriophyllum papillosum	2.4	21	100	Clements et al., 2018
Potamogeton tricarinatus	2.4	21	100	Clements et al., 2018

Statistically significant effects ( $P < 0.05$ ) are shown in bold.

## Experimental Protocols

### Laboratory Bioassay for Herbicide Efficacy

This protocol outlines a static-renewal laboratory bioassay to determine the concentration-exposure time (CET) relationship for endothall on a target aquatic weed species.

## a. Plant Culture:

- Collect healthy, actively growing target plant specimens from a field site or culture facility.
- Acclimate the plants in the laboratory for at least one week in a culture medium (e.g., Smart and Barko medium) under controlled conditions of light (e.g., 14:10 hour light:dark cycle) and temperature (e.g., 20-25°C).
- Plant apical shoots of a standardized length (e.g., 15 cm) in sediment-filled pots and allow them to establish roots for approximately two weeks before initiating the experiment.[\[3\]](#)

## b. Experimental Setup:

- Use glass aquaria or beakers of sufficient volume (e.g., 2-4 L) to accommodate the potted plants.[\[3\]](#)
- Randomly assign treatments (different endothall concentrations and exposure times) and untreated controls to the experimental units, with a minimum of three replicates per treatment.
- Prepare stock solutions of the desired endothall formulation.
- Introduce the appropriate volume of the stock solution to each aquarium to achieve the target concentrations.

## c. Herbicide Exposure and Monitoring:

- At the start of the exposure period, collect water samples from each aquarium to verify the initial endothall concentration.[\[4\]](#)
- Maintain the specified exposure times for each treatment group.
- At the end of the exposure period, remove the plants and rinse them thoroughly with clean water to remove any herbicide residue.[\[4\]](#)
- Transfer the plants to fresh, herbicide-free culture medium.

- Monitor the plants for a post-treatment period of at least four weeks, making visual observations of injury and collecting biomass samples at designated time points.[4]

d. Data Collection and Analysis:

- At the end of the post-treatment period, harvest the above-sediment plant biomass.
- Dry the biomass to a constant weight at 60-70°C and record the dry weight.
- Calculate the percent biomass reduction for each treatment relative to the untreated control.
- Analyze the data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the CET relationships.

*Laboratory Bioassay Workflow Diagram.*

## Field Trial for Evaluating Endothall Efficacy

This protocol describes a small-plot field trial to assess the effectiveness of endothall in a natural aquatic environment.

a. Site Selection and Pre-Treatment Assessment:

- Select a study site with a relatively uniform distribution and density of the target weed species.
- Establish replicate treatment and control plots of a defined size (e.g., 0.1 to 0.25 acres).
- Conduct a pre-treatment assessment to quantify the baseline abundance of the target and non-target plant species. This can be done using methods such as biomass sampling, rake tosses, or hydroacoustic surveys.

b. Herbicide Application:

- Calculate the amount of endothall product required for each treatment plot based on the plot volume and the target concentration.
- Apply the herbicide using calibrated equipment to ensure even distribution within the treatment plots. Liquid formulations can be injected below the water surface, while granular

formulations can be applied using a spreader.

- If studying the effect of water movement, a tracer dye can be applied simultaneously with the herbicide to monitor its dispersal and dilution.

c. Post-Treatment Monitoring:

- Collect water samples from the treatment plots at specified intervals (e.g., 1, 3, 7, and 14 days after treatment) to determine the concentration and persistence of endothall.
- Conduct post-treatment assessments of the aquatic plant community at various time points (e.g., 2, 4, 8, and 12 weeks after treatment) using the same methods as the pre-treatment assessment.
- Visually assess the level of control and any signs of injury to target and non-target vegetation.

d. Data Analysis:

- Compare the pre- and post-treatment plant abundance data to determine the efficacy of the endothall application.
- Analyze the endothall residue data to understand its dissipation kinetics in the field.
- Use statistical analyses to compare the treatment effects to the control plots and to assess the significance of any observed changes.

*Field Trial Workflow Diagram.*

## Endothall Residue Analysis in Water

This protocol provides a general outline for the analysis of endothall residues in water samples, based on established analytical methods.

a. Sample Collection and Preservation:

- Collect water samples in amber glass bottles to protect from light.

- Preserve the samples by adding a dechlorinating agent (e.g., sodium thiosulfate) if residual chlorine is present.

- Store the samples at or below 6°C and protect them from light until extraction.

b. Sample Extraction:

- The specific extraction method will depend on the analytical technique to be used. Common methods include solid-phase extraction (SPE) using anion exchange cartridges.

c. Derivatization (for GC analysis):

- For analysis by Gas Chromatography (GC), endothall is typically derivatized to form a more volatile compound, such as its dimethyl ester. This is often achieved by heating the extract with an acidic methanol solution.

d. Instrumental Analysis:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a common method for the quantification of endothall. The derivatized extract is injected into the GC-MS system, and the concentration is determined by comparing the response of the target analyte to that of a known standard.
- Ion Chromatography-Tandem Mass Spectrometry (IC-MS/MS): This method allows for the direct analysis of endothall without the need for derivatization, offering a more streamlined workflow.

*Endothall Residue Analysis Pathways.*

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